

# An In-depth Technical Guide to Fluorocyclohexane: Structure, Properties, and Synthesis

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## Compound of Interest

Compound Name: Fluorocyclohexane

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## Abstract

**Fluorocyclohexane** (C<sub>6</sub>H<sub>11</sub>F) is a saturated cyclic monofluorinated alkane of significant interest in medicinal chemistry and materials science. The introduction of a single fluorine atom onto the cyclohexane ring imparts unique physicochemical properties, including altered lipophilicity, metabolic stability, and conformational behavior, without drastically increasing molecular size. This technical guide provides a comprehensive overview of the chemical structure, properties, conformational analysis, synthesis, and reactivity of **fluorocyclohexane**, intended to serve as a core resource for researchers in drug development and organic synthesis. All quantitative data are summarized in structured tables, and key experimental protocols are detailed.

## Chemical Structure and Identification

**Fluorocyclohexane** consists of a six-membered cyclohexane ring where one hydrogen atom is substituted by a fluorine atom. Its fundamental structural and identification details are summarized below.

Identifier	Value
Chemical Formula	C <sub>6</sub> H <sub>11</sub> F[1]
Molecular Weight	102.15 g/mol [1]
CAS Number	372-46-3[1]
IUPAC Name	Fluorocyclohexane[1]
Synonyms	Cyclohexyl fluoride[1]
SMILES	C1CCC(CC1)F[1]
InChI Key	GOBGVVAHHOUMDK-UHFFFAOYSA-N[1]

## Physicochemical Properties

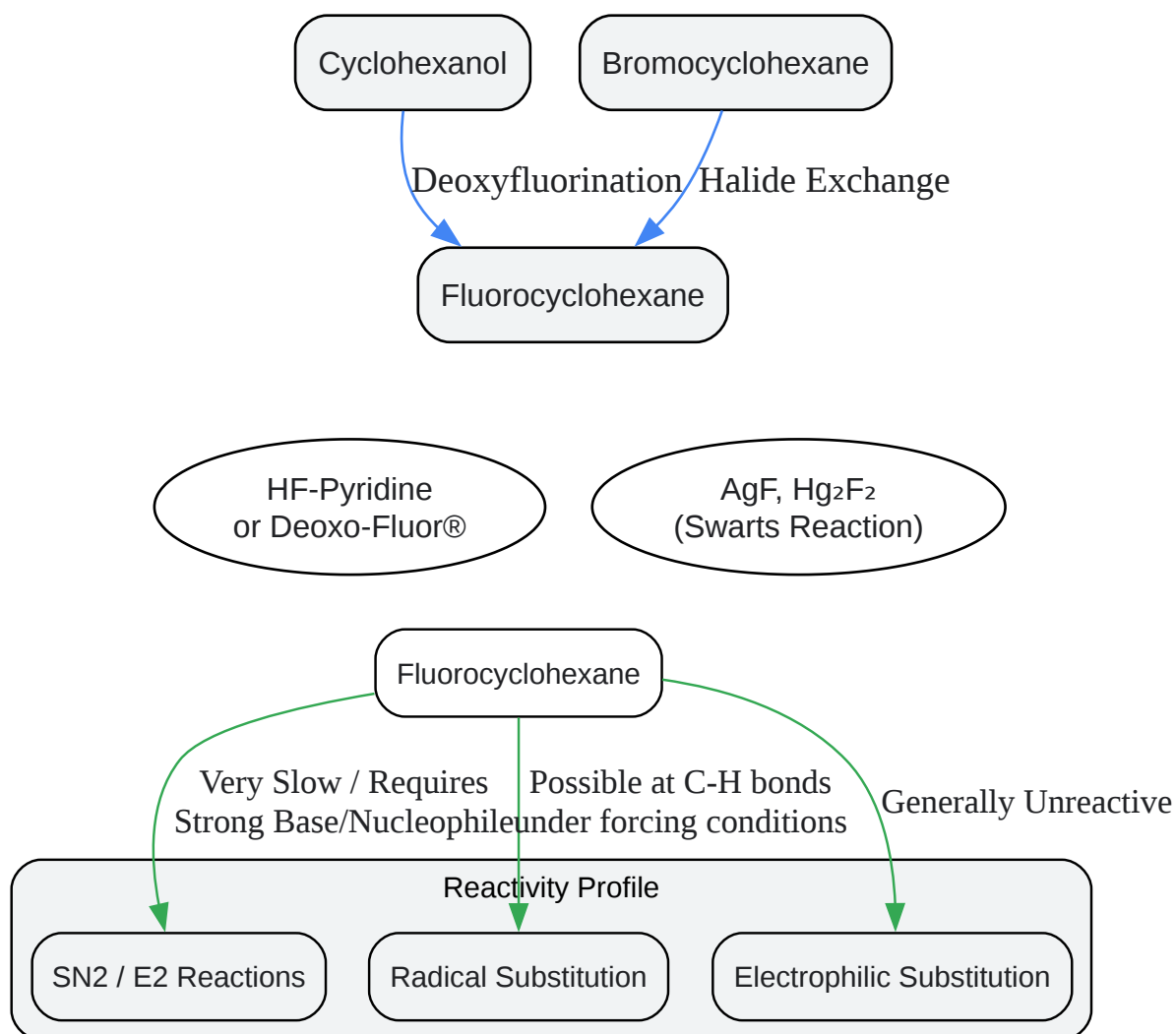
**Fluorocyclohexane** is a colorless, flammable liquid at room temperature.[1] Its key physical and chemical properties are detailed in the table below, providing essential data for handling, purification, and experimental design.

Property	Value
Appearance	Colorless liquid[1]
Melting Point	13 °C (286 K)[1]
Boiling Point	103 °C (376 K)[1]
Density	0.928 g/mL[1]
Flash Point	5 °C (278 K)[1]
Solubility in Water	Insoluble[1]
Refractive Index (n <sub>20/D</sub> )	1.415

## Conformational Analysis

Like cyclohexane, **fluorocyclohexane** exists predominantly in a chair conformation, which undergoes rapid ring inversion at room temperature. This process results in an equilibrium

between two chair conformers, where the fluorine substituent is either in an axial or an equatorial position.



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## References

- 1. Purification [chem.rochester.edu]
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